

Application Notes and Protocols for 5-FAM-LPETGG in Single-Molecule Imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fam-lpetgg

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Introduction

5-FAM-LPETGG is a fluorescently labeled peptide substrate designed for site-specific protein modification via the sortase A (SrtA) enzyme. This reagent is composed of the SrtA recognition motif LPETGG conjugated to the green fluorescent dye 5-carboxyfluorescein (5-FAM). This combination allows for the precise, covalent attachment of a bright and photostable fluorophore to a target protein containing an N-terminal oligoglycine sequence. This site-specific labeling strategy is particularly advantageous for single-molecule imaging studies, such as single-molecule Förster Resonance Energy Transfer (smFRET), as it ensures a 1:1 labeling stoichiometry and a defined orientation of the fluorophore, minimizing sources of experimental heterogeneity.

These application notes provide a comprehensive guide to using **5-FAM-LPETGG** for labeling proteins of interest and their subsequent application in single-molecule imaging experiments. Detailed protocols for the labeling reaction, purification of the labeled product, and a general workflow for single-molecule imaging using Total Internal Reflection Fluorescence (TIRF) microscopy are provided.

Quantitative Data

The following table summarizes the key quantitative properties of **5-FAM-LPETGG** and the 5-FAM fluorophore, which are critical for designing and interpreting single-molecule imaging

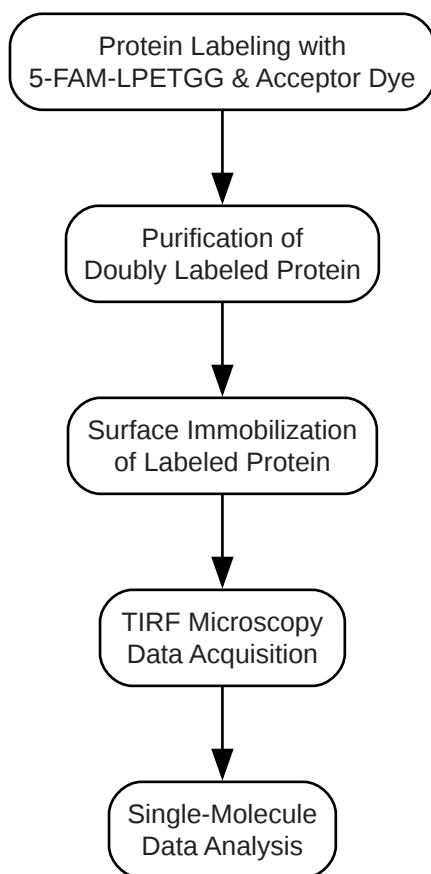
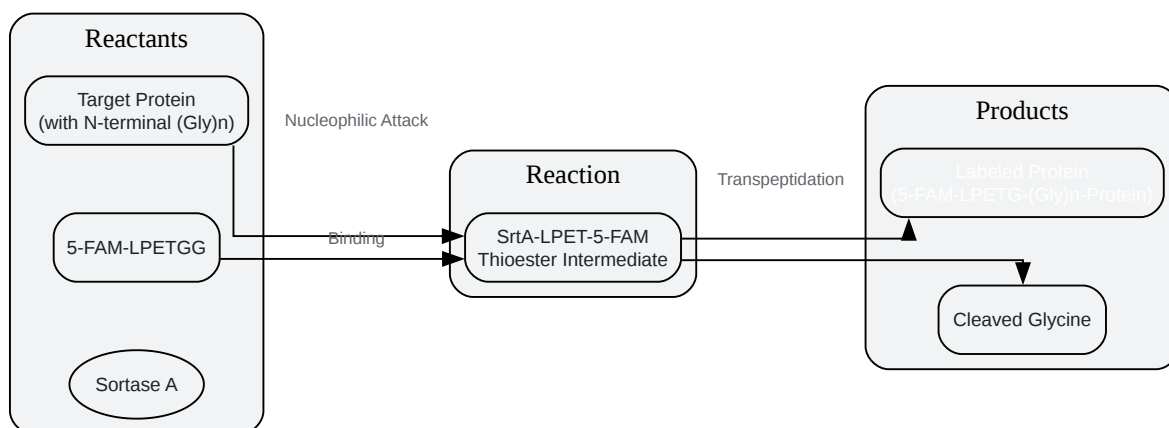
experiments.

Property	Value	Reference
5-FAM-LPETGG Molecular Weight	930.91 g/mol	[1]
5-FAM Excitation Maximum (λ_{ex})	492 nm	[2]
5-FAM Emission Maximum (λ_{em})	518 nm	[2]
Purity	≥95% by HPLC	[3]
Solubility	Soluble in water and DMSO	[3]

Signaling Pathways and Experimental Workflows

Sortase A-Mediated Protein Labeling

The core of this technique is the transpeptidation reaction catalyzed by Sortase A. The enzyme recognizes the LPETG motif in the **5-FAM-LPETGG** substrate, cleaves the peptide bond between threonine and glycine, and forms a covalent intermediate. This intermediate is then resolved by the nucleophilic attack of an N-terminal oligoglycine (Gly)_n tag on the protein of interest, resulting in the formation of a stable amide bond and the transfer of the **5-FAM-LPETGG** moiety to the target protein.



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